

Technical Support Center: Purification & Handling of 1-Iodo-1-Octyne[1]

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Case ID: IO-OCT-81438 Subject: Vacuum Distillation Protocols & Thermal Stability
Troubleshooting Status: CRITICAL SAFETY ADVISORY Assigned Specialist: Senior Application Scientist, Chemical Process Group[1]

Part 1: Critical Safety Directive (Read Before Proceeding)

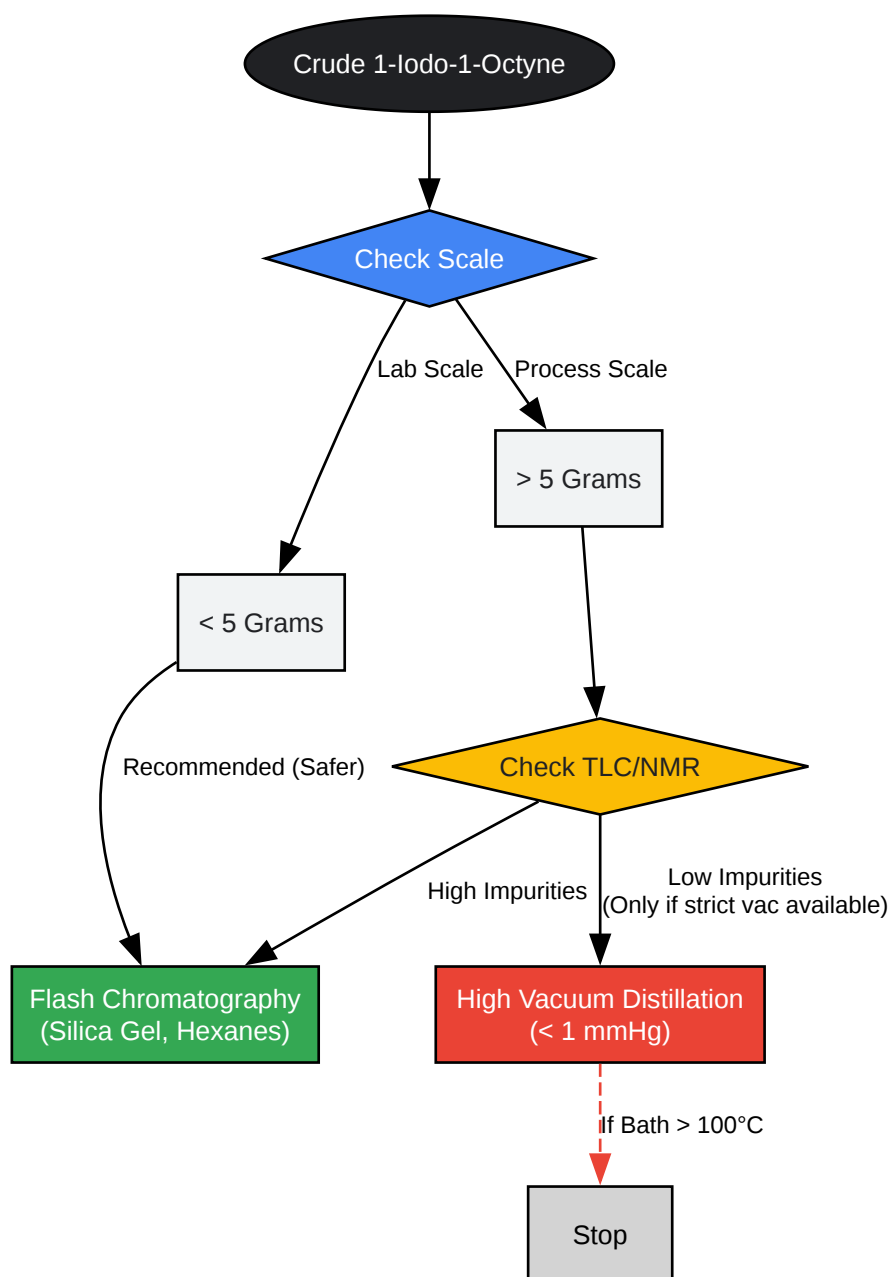
STOP. Before you attempt to distill **1-iodo-1-octyne**, you must acknowledge the thermal instability of the carbon-iodine (

) bond.[1]

The Golden Rule: Never allow your heating bath to exceed 100°C.[1] Literature precedents confirm that bath temperatures exceeding 150°C result in rapid, vigorous decomposition, characterized by a color change from yellow to dark red/violet (iodine release) and uncontrollable bumping/foaming [1].

Decision Matrix: Should You Distill?

Distillation is not always the correct purification method for this compound.[2] Use the following logic flow to determine the safest path for your scale.



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Figure 1: Purification decision tree highlighting safety thresholds based on scale.

Part 2: Vacuum Distillation Protocol

If you must distill (typically for scales >10g where chromatography is cost-prohibitive), you must adhere to a High-Vacuum / Low-Temperature regime.^[1]

Target Parameters

Parameter	Target Value	Critical Limit (Do Not Exceed)
Vacuum Pressure	0.85 mmHg (or lower)	> 2.0 mmHg
Boiling Point (Head)	63–65 °C	> 75 °C
Bath Temperature	80–90 °C	100 °C
Appearance	Clear to Pale Yellow Oil	Dark Red / Violet

Equipment Setup

- Manifold: Double-stage rotary vane pump or high-performance diaphragm pump capable of ^[1].
- Glassware: Short-path distillation head (Vigreux columns are generally discouraged due to pressure drop/holdup).^[1]
- Stabilization: Add a small amount of copper turnings to the receiving flask to scavenge free iodine if long-term storage is intended (optional but recommended).^[1]

Step-by-Step Procedure

- Degassing: Stir the crude oil under synthesis vacuum (20–30 mmHg) at room temperature first to remove volatile solvents (hexanes/ether). Residual solvent will falsely inflate pressure readings.^[1]
- High Vacuum Application: Switch to high vacuum (). Allow the system to equilibrate for 10 minutes.
- Slow Ramp: Begin heating the oil bath. Start at 40°C and increase by 10°C increments.^[1]
- Collection:

- Fore-run: Discard the first few drops if they appear cloudy (residual water/solvents).^[1]
- Main Fraction: Collect the fraction boiling at 63–65°C (at 0.85 mmHg).
- Termination: If the bath reaches 100°C and no distillation is occurring, STOP. Your vacuum is insufficient. Increasing heat further will cause an explosion or rapid decomposition.^[1]

Part 3: Troubleshooting & FAQs

Ticket #402: "The distillate is turning pink/violet."

Diagnosis: Iodine Leaching (Decomposition).^[1] Cause: The C-I bond is cleaving.^[1] This is almost always caused by excessive heat (Bath > 120°C) or light exposure.^[1] Corrective Action:

- IMMEDIATELY remove the heat source.^[1]
- Do not vent to air while hot (oxygen can accelerate decomposition).^[1]
- Allow to cool under vacuum.^[1]
- Resolution: If the product is only slightly pink, wash with a 10% Sodium Thiosulfate () solution to reduce the iodine back to iodide, then dry and filter. Do not re-distill.^[1]

Ticket #405: "Vacuum is at 5 mmHg and nothing is coming over at 80°C."

Diagnosis: Insufficient Vacuum / Pressure Mismatch.^[1] Explanation: At 5 mmHg, the boiling point of **1-iodo-1-octyne** is likely projected to be >110°C. Reaching this temperature triggers the decomposition threshold.^[1] Corrective Action:

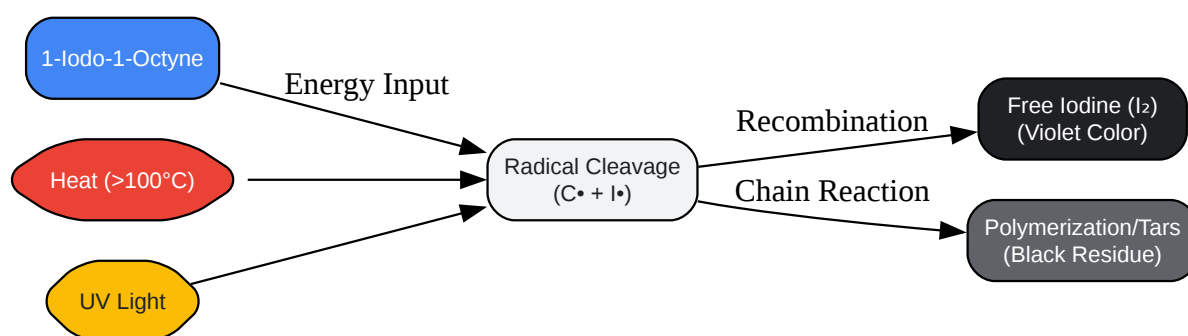
- Check pump oil and seals.^[1] You need to distill safely.^[1]^[3]
- If you cannot achieve lower pressure, abort distillation.^[1] Switch to Flash Chromatography (Silica gel, 100% Hexanes).

Ticket #409: "Product solidified in the condenser."

Diagnosis: Incorrect coolant temperature or impurity.[1] Explanation: **1-Iodo-1-octyne** is a liquid at room temperature, but high-molecular-weight byproducts (dimerization) can be solids. [1] Corrective Action: Ensure the condenser water is not too cold (use ambient water, not chiller). If the solid is white/yellow, it may be the desired product if the purity is exceptionally high, but more likely it is a coupling byproduct (1,3-diyne). Analyze via NMR.

Part 4: Chemical Stability & Storage Logic[1]

Understanding why the distillation fails is key to preventing it.[1]



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Figure 2: Decomposition pathways triggered by thermal or photolytic stress.[1]

Storage Protocol:

- Container: Amber glass vial (Light sensitive).
- Stabilizer: Copper wire/turnings inside the vial.[1]
- Temperature: Refrigerator () or Freezer ().[1]
- Atmosphere: Argon or Nitrogen blanket.[1]

References

- Synthesis and Distillation of **1-Iodo-1-Octyne**: Hein, J. E.; Hultin, P. G.[1] "Preparation of 1-Monoacylglycerols via the Suzuki-Miyaura Reaction: **1-Iodo-1-octyne**." Organic Syntheses, 2006, 83, 49.[1] Note: This is the primary source for the 0.85 mmHg / 63-65°C boiling point data and the decomposition warning.[1]
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- Chromatographic Purification Alternatives: Wu, A.; et al. "Iodination of terminal acetylenes." [1] Tetrahedron Letters, 2002, 43, 1169.[1]

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